

Application Notes and Protocols for Standardized Mebrofenin Hepatobiliary Scintigraphy (HBS)

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Compound of Interest		
Compound Name:	Technetium Tc 99m mebrofenin	
Cat. No.:	B1243543	Get Quote

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Introduction

Technetium-99m (99mTc)-Mebrofenin Hepatobiliary Scintigraphy (HBS) is a non-invasive, quantitative imaging technique for assessing hepatobiliary function. This method offers valuable insights into both global and regional liver function, which is critical for various clinical and research applications. Key applications include the preoperative evaluation of patients undergoing major liver resection to mitigate the risk of post-hepatectomy liver failure (PHLF), diagnosis of gallbladder pathologies, and detection of biliary leaks and obstruction. In research and drug development, mebrofenin HBS can be utilized in preclinical studies to assess druginduced liver injury and in clinical trials as a biomarker for hepatotoxicity or therapeutic efficacy.

Mebrofenin, an iminodiacetic acid (IDA) derivative, is taken up by hepatocytes via organic anion-transporting polypeptides (OATPs). It follows the bilirubin pathway without being metabolized and is excreted into the bile canaliculi by multidrug resistance-associated protein 2 (MRP2). This dynamic process enables the quantitative measurement of hepatocyte uptake and excretion, providing a direct assessment of liver function. Standardization of the methodology is crucial for ensuring reproducible and comparable results across different centers.



Quantitative Parameters

The primary metric derived from Mebrofenin HBS is the hepatic uptake rate, which can be expressed in several ways. These parameters are vital for evaluating liver function and predicting postoperative outcomes.

Parameter	Description	Typical Normal Value (Mean ± SD)	Lower Limit of Normal	Key Applications
Mebrofenin Uptake Rate (MUR)	The percentage of the injected dose taken up by the liver per minute.	14.4 ± 2.0 %/min	-	Assessment of global liver function.
MUR normalized to Body Surface Area (MURBSA)	MUR adjusted for the patient's body surface area to allow for inter-individual comparison.	8.0 ± 1.5 %/min/m²	5	

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